

FAUC 365 In-Solution Stability: Technical Support Center

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Compound of Interest

Compound Name: FAUC 365

Cat. No.: B15575547

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This technical support center provides researchers, scientists, and drug development professionals with guidance on the long-term stability of **FAUC 365** in solution. The information is presented in a question-and-answer format to address common issues and questions that may arise during experimental workflows.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **FAUC 365** stock solutions?

A1: For optimal stability, **FAUC 365** stock solutions should be aliquoted and stored at -80°C for up to 6 months or at -20°C for up to 1 month.^{[1][2]} It is crucial to prevent repeated freeze-thaw cycles, which can lead to product inactivation.^{[1][2]}

Q2: What is the recommended solvent for preparing **FAUC 365** stock solutions?

A2: Dimethyl sulfoxide (DMSO) is a commonly recommended solvent for preparing high-concentration stock solutions of **FAUC 365**.^{[3][4]} It is soluble in DMSO at concentrations of 30 mg/mL.^[3] For in vivo experiments, specific formulations using a combination of solvents like DMSO, PEG300, Tween-80, and saline, or DMSO and corn oil have been suggested to achieve a clear solution.^[1]

Q3: My **FAUC 365** solution appears to have precipitated after storage. What should I do?

A3: If precipitation or phase separation is observed, gentle heating and/or sonication can be used to help redissolve the compound.^[1] To prevent precipitation, ensure that the storage concentration does not exceed the solubility limit in the chosen solvent system and follow the recommended storage temperatures.

Q4: How long is the solid form of **FAUC 365** stable?

A4: The crystalline solid form of **FAUC 365** is stable for at least 4 years when stored appropriately.^[3]

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Precipitation in stock solution upon thawing	- Concentration exceeds solubility at lower temperatures. - Improper initial dissolution. - Repeated freeze-thaw cycles.	- Gently warm the solution and sonicate to redissolve. ^[1] - Prepare a fresh stock solution at a slightly lower concentration. - Aliquot the stock solution after preparation to avoid multiple freeze-thaw cycles. ^{[1][2]}
Cloudiness or precipitation in working solution (e.g., in PBS)	- Low solubility of FAUC 365 in aqueous buffers. ^[3] - The final concentration of organic solvent (e.g., DMSO) is too low to maintain solubility.	- Increase the percentage of the organic co-solvent in the final working solution, if experimentally permissible. - Prepare a fresh working solution immediately before use. - Consider using a different buffer system or adding a solubilizing agent like Tween-80. ^[1]
Loss of compound activity in bioassay	- Degradation of FAUC 365 in the working solution over time. - Inactivation due to repeated freeze-thaw cycles of the stock solution. ^{[1][2]} - Adsorption to plasticware.	- Prepare fresh working solutions from a new aliquot of the stock solution for each experiment. - Store stock solutions as recommended (-80°C for long-term, -20°C for short-term). ^{[1][2]} - Use low-adsorption plasticware for preparing and storing solutions.

Experimental Protocols

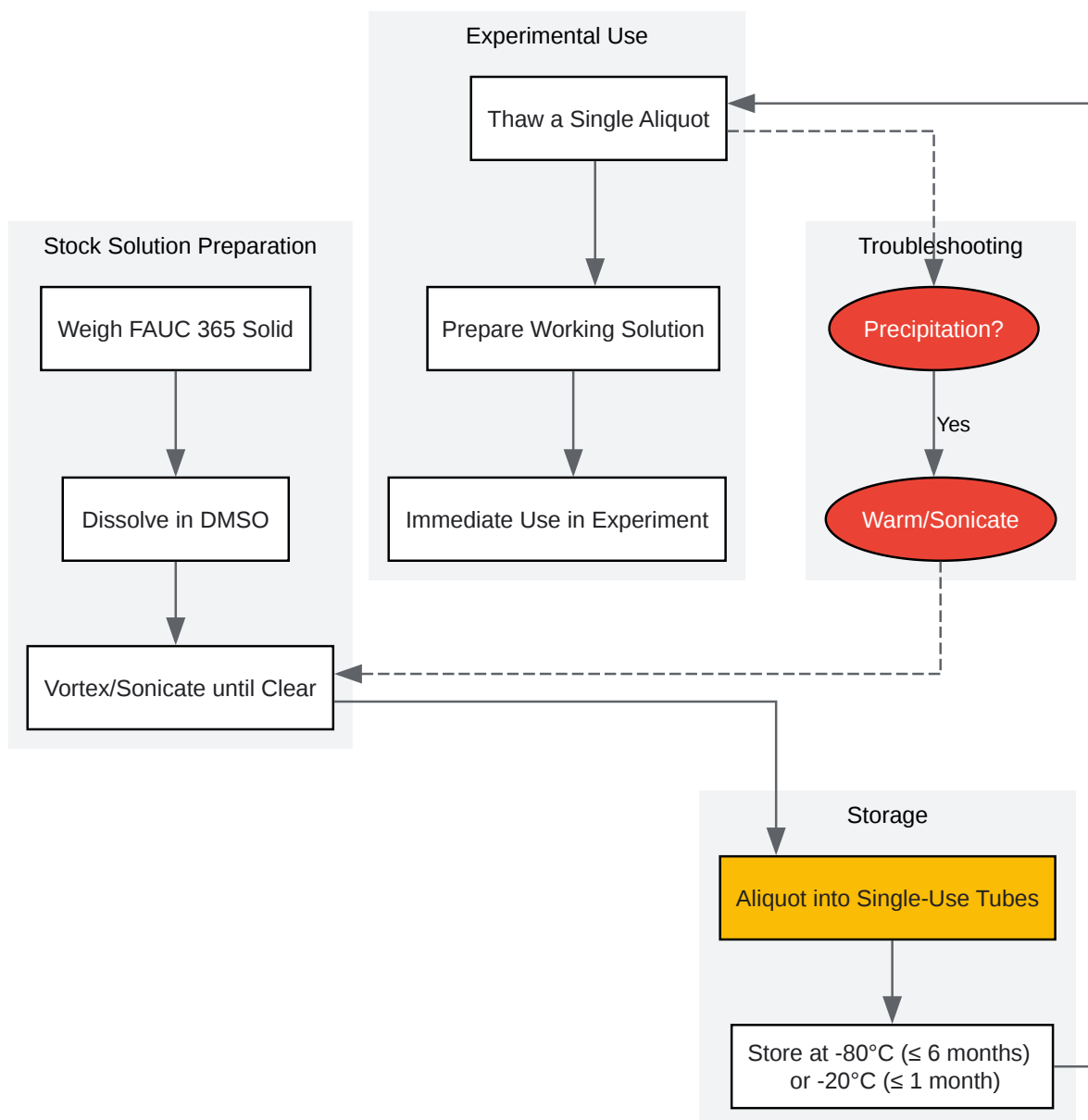
Protocol: Preparation of **FAUC 365** Stock Solution

- Objective: To prepare a high-concentration stock solution of **FAUC 365** in DMSO.

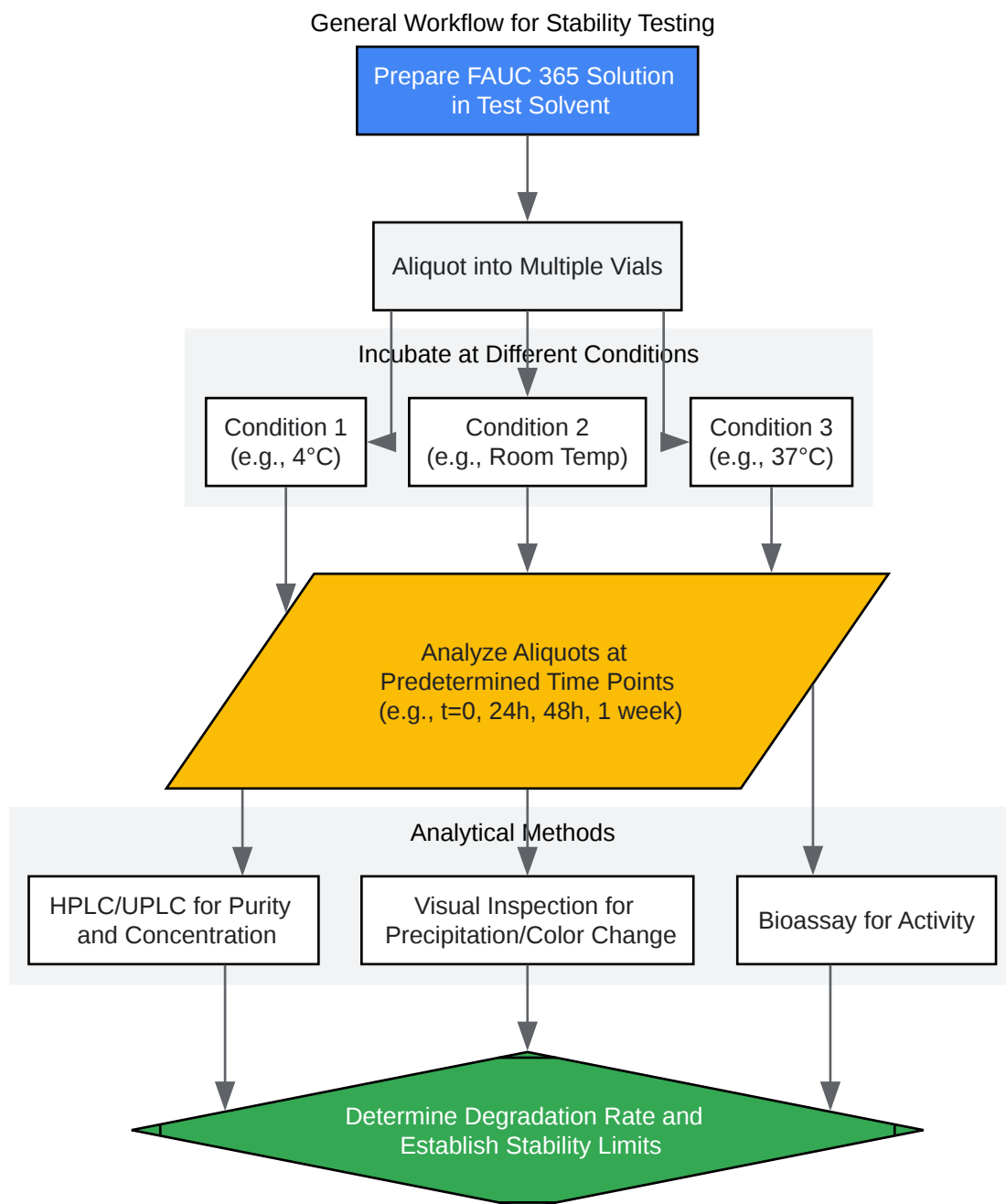
- Materials:
 - **FAUC 365** (crystalline solid)
 - Anhydrous DMSO
 - Sterile, low-adsorption microcentrifuge tubes
- Procedure:
 1. Equilibrate the **FAUC 365** vial to room temperature before opening.
 2. Weigh the desired amount of **FAUC 365** powder in a sterile microcentrifuge tube.
 3. Add the calculated volume of anhydrous DMSO to achieve the target concentration (e.g., 10 mM or 30 mg/mL).^[3]
 4. Vortex the solution until the solid is completely dissolved. Gentle warming or sonication may be applied if necessary.^[1]
 5. Aliquot the stock solution into single-use volumes in sterile, low-adsorption tubes.
 6. Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).^{[1][2]}

Visualizations

FAUC 365 Solution Handling Workflow

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Caption: Workflow for preparing, storing, and using **FAUC 365** solutions.



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Caption: A logical workflow for assessing the stability of **FAUC 365**.

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